

# Environmental Fate and Persistence of para-Cypermethrin in Soil: A Technical Guide

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## Compound of Interest

Compound Name: *para-Cypermethrin*

Cat. No.: *B127412*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the environmental fate and persistence of **para-Cypermethrin** in soil. It is designed to offer researchers, scientists, and professionals in drug development a detailed understanding of the degradation, adsorption, and mobility of this synthetic pyrethroid insecticide. This document summarizes key quantitative data, outlines detailed experimental protocols based on international guidelines, and provides visual representations of critical pathways and workflows.

## Degradation of para-Cypermethrin in Soil

The persistence of **para-Cypermethrin** in soil is primarily governed by microbial degradation and, to a lesser extent, by abiotic processes such as hydrolysis and photodegradation. The principal degradation pathway involves the cleavage of the ester linkage, a process that detoxifies the parent compound.

The primary metabolites of **para-Cypermethrin** in soil are:

- 3-phenoxybenzoic acid (PBA)
- 3-(2,2-dichlorovinyl)-2,2-dimethylcyclopropanecarboxylic acid (DCVA)

These initial degradation products can be further metabolized by soil microorganisms, ultimately leading to the formation of carbon dioxide. The rate of degradation is influenced by

several factors, including soil type, organic matter content, microbial activity, temperature, and moisture.

## Degradation Half-Life (DT50)

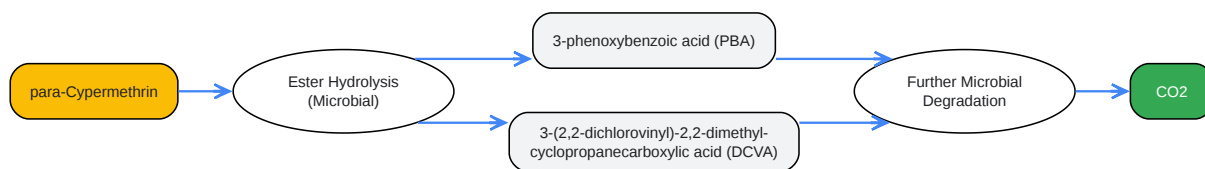
The dissipation half-life (DT50) of **para-Cypermethrin** in soil can vary significantly. The following table summarizes DT50 values reported in various studies under different soil conditions.

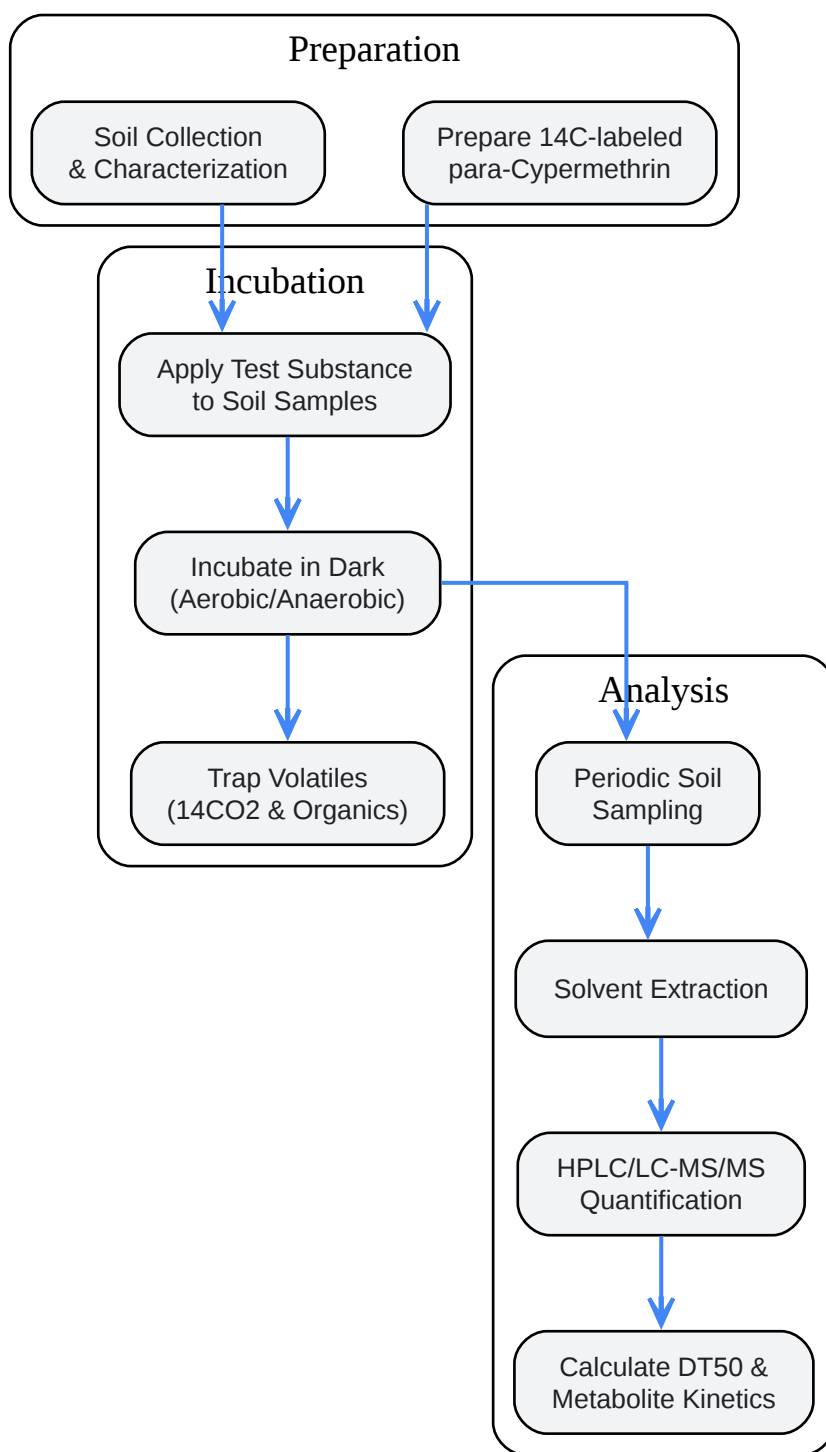
Soil Type	Organic Carbon (%)	pH	DT50 (days)	Conditions	Reference(s)
Sandy Loam	-	-	2-4 weeks	Field	<a href="#">[1]</a>
Clay Loam	-	-	14.4 - 105.8	-	<a href="#">[2]</a>
Silt Loam	-	-	-	-	-
Peat Soil	-	-	-	-	-
Aerobic Sterile Soil	-	-	20-25 weeks	Lab	<a href="#">[1]</a>
Aerobic Soil	-	-	6-20	Lab	<a href="#">[1]</a>
Anaerobic Soil	-	-	<14	Lab	<a href="#">[1]</a>

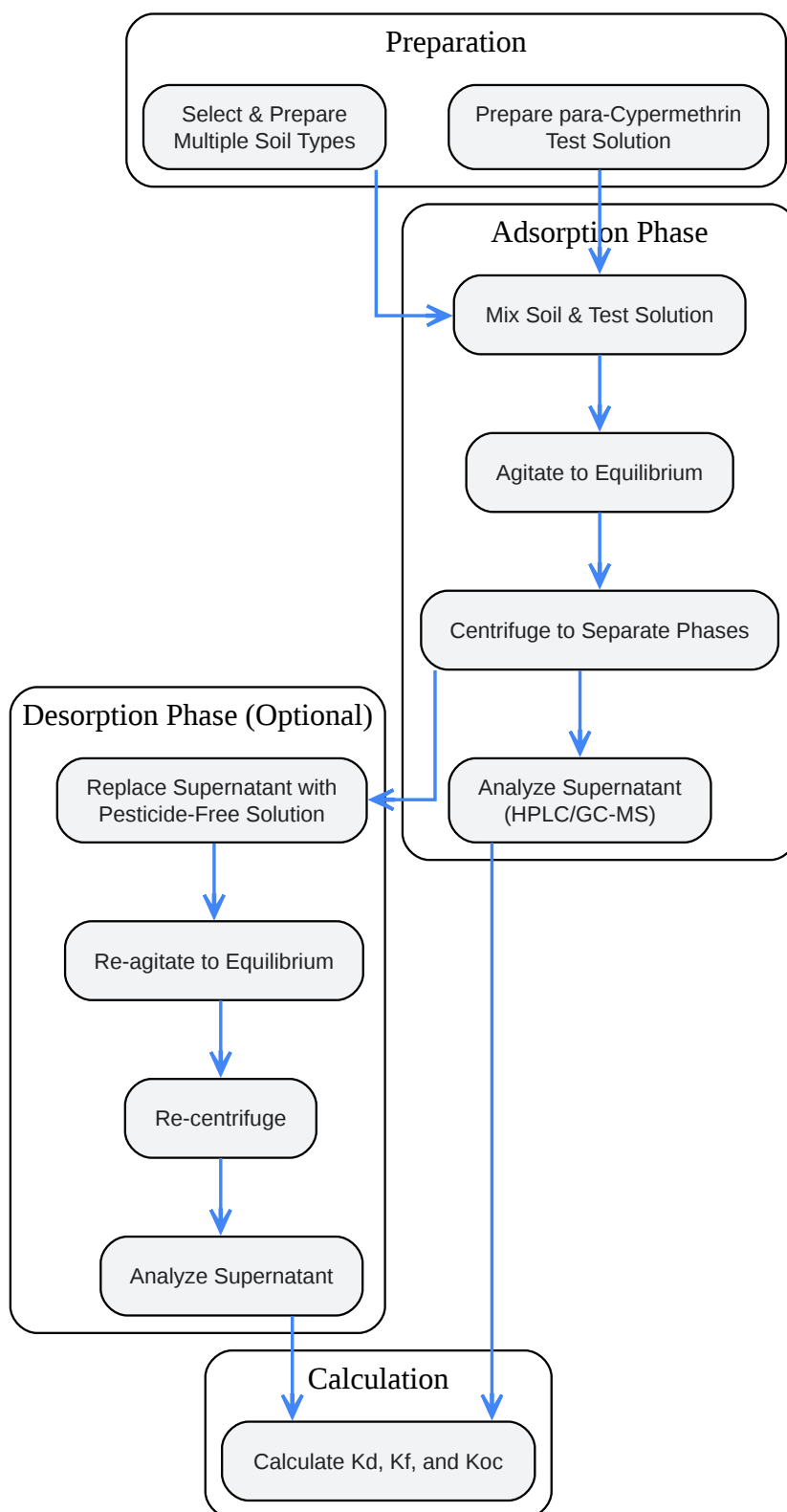
Note: "-" indicates data not specified in the cited sources.

## Degradation Pathway Diagram

The following diagram illustrates the primary degradation pathway of **para-Cypermethrin** in soil.







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## References

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- 2. OECD 106: Adsorption – Desorption using a Batch Equilibrium Method | ibacon GmbH [ibacon.com]
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